

experimental procedures involving 6-Chloropyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-carbaldehyde

Cat. No.: B1280605

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Application Notes and Protocols: 6-Chloropyrazine-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental utility of **6-Chloropyrazine-2-carbaldehyde**, a key heterocyclic building block in medicinal chemistry and organic synthesis. The protocols detailed below leverage its reactive aldehyde functionality and the pyrazine core, which is a prevalent scaffold in numerous biologically active compounds.^[1] This document outlines its application in the synthesis of diverse molecular structures, including Schiff bases, secondary amines, and carboxylic acid derivatives, which are precursors to potential therapeutics.

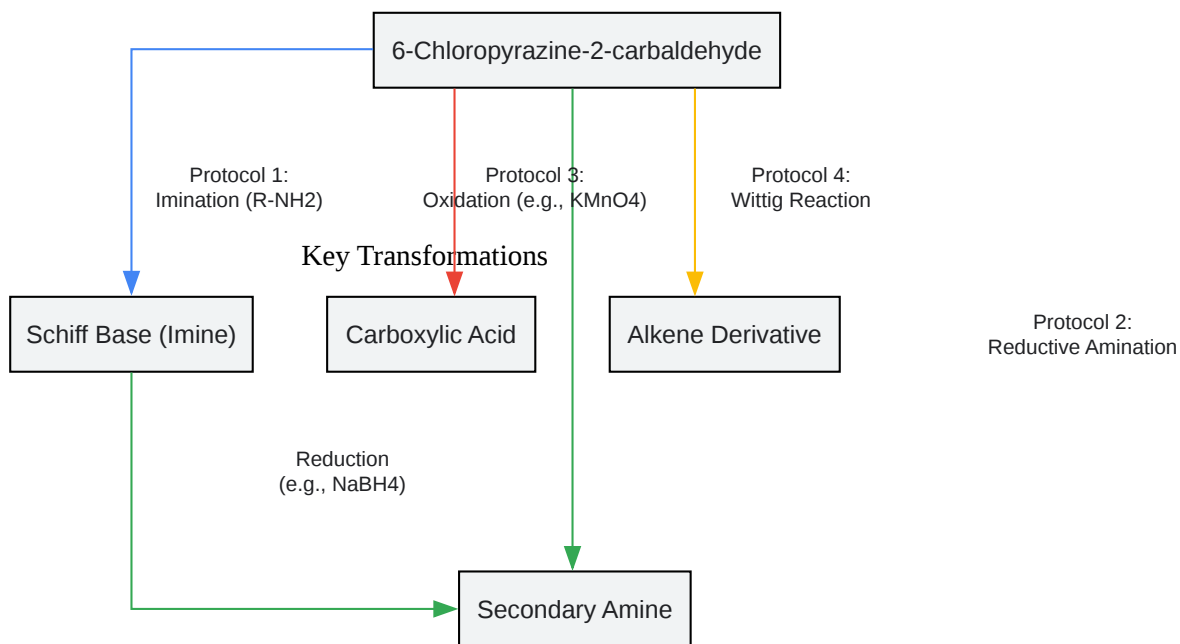
Physicochemical Properties

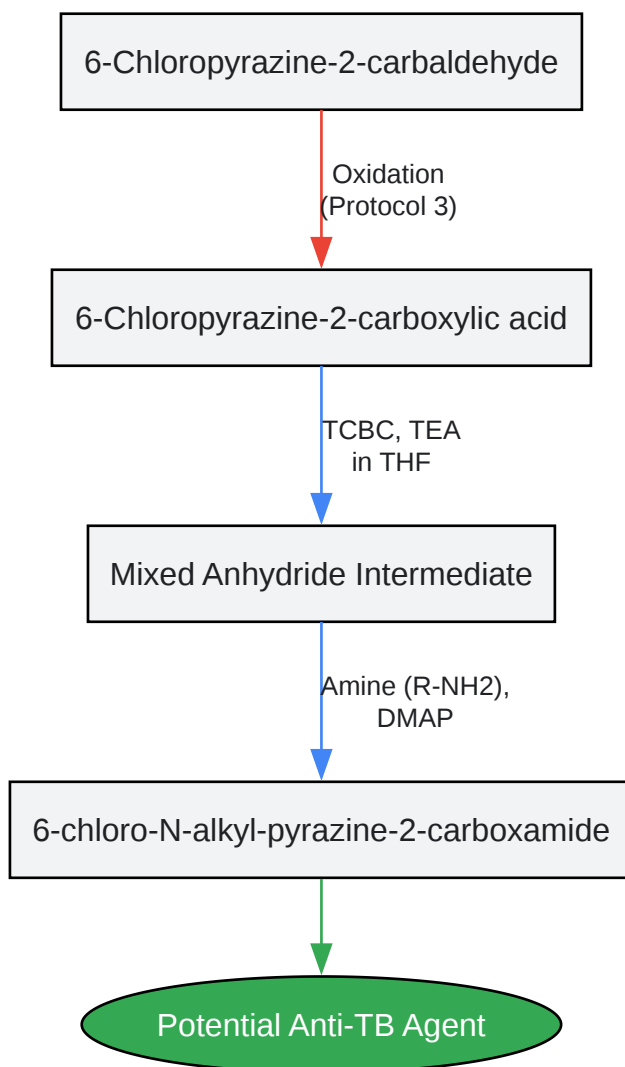
6-Chloropyrazine-2-carbaldehyde is a solid organic compound with the following properties:

Property	Value	Reference
Molecular Formula	C ₅ H ₃ ClN ₂ O	[2]
Molecular Weight	142.54 g/mol	[2]
IUPAC Name	6-chloropyrazine-2-carbaldehyde	[2]
Topological Polar Surface Area	42.8 Å ²	[2]
Heavy Atom Count	9	[2]

Core Synthetic Applications: Workflow

6-Chloropyrazine-2-carbaldehyde serves as a versatile starting material for a variety of chemical transformations crucial for drug discovery and development. Its aldehyde group can undergo nucleophilic addition, oxidation, and olefination, while the chloro-substituted pyrazine ring allows for subsequent cross-coupling reactions.





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References

- 1. Natural Products–Pyrazine Hybrids: A Review of Developments in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]

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